

Essential Safety and Logistical Information for Handling Decanoic Acid, 6-hydroxy-

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Compound of Interest

Compound Name: Decanoic acid, 6-hydroxy-

Cat. No.: B15124926

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Decanoic acid, 6-hydroxy-** (CAS Number: 16899-10-8).^[1] Given the limited availability of a specific Safety Data Sheet (SDS) for this isomer, the following information is synthesized from data on similar hydroxy fatty acids and decanoic acid. All personnel must review this information before working with this compound.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for 6-hydroxydecanoic acid is not readily available, it is prudent to treat it with the same precautions as other hydroxy fatty acids, which are known to cause skin and eye irritation.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification
Eye Protection	Chemical safety goggles or glasses with side shields. ^[2]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not typically required under normal laboratory conditions with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust or aerosols are generated.

Physical and Chemical Properties

The following table summarizes the known and estimated physical and chemical properties of **Decanoic acid, 6-hydroxy-**. Data for decanoic acid and its other isomers are provided for reference and should be considered as approximations.

Property	Value	Source/Note
Molecular Formula	C10H20O3	[1][3]
Molecular Weight	188.27 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid at room temperature.	[3]
Solubility	Practically insoluble in water; soluble in organic solvents.	[3][4]
Boiling Point	~318.9 °C at 760 mmHg	(Data for 2-Hydroxydecanoic acid)[5]
Melting Point	75 - 77 °C	(Data for 10-Hydroxydecanoic acid)[2]
Flash Point	~160.9 °C	(Data for 2-Hydroxydecanoic acid)[5]
Density	~1.011 g/cm ³	(Data for 2-Hydroxydecanoic acid)[5]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure laboratory safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid contact with skin and eyes.[2]
- Avoid inhalation of any vapors or mists.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry place.[2][6]
- Keep away from incompatible materials such as strong oxidizing agents.[6]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops or persists.[2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Accidental Release and Disposal Plan

Spill Response:

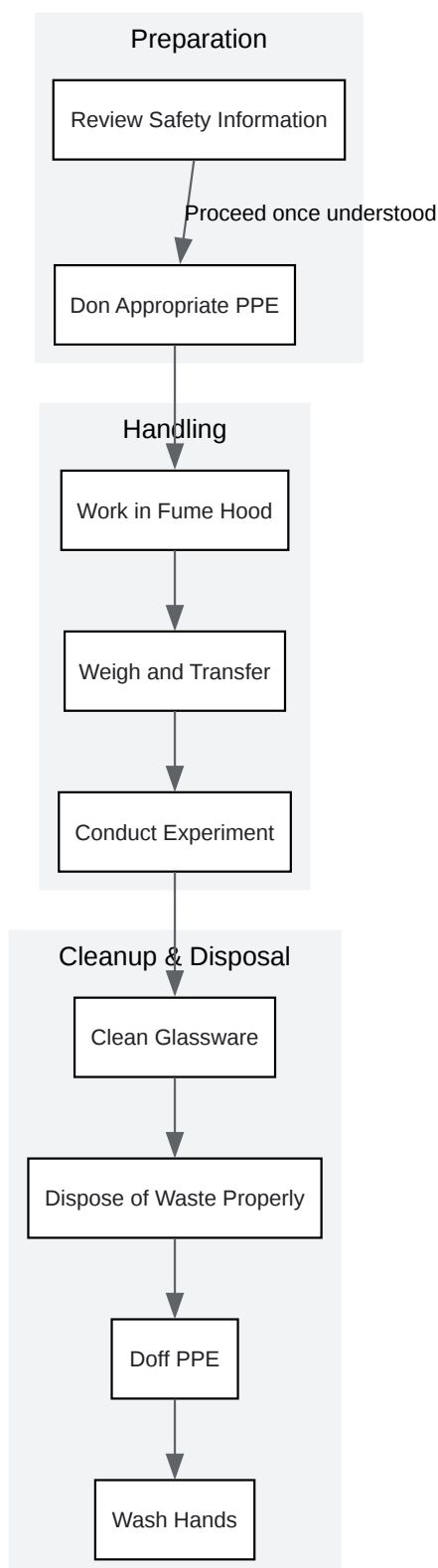
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 1.
- Contain the spill using an inert absorbent material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly with soap and water.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Operational Workflow

The following diagram illustrates the standard operational workflow for handling **Decanoic acid, 6-hydroxy-** in a laboratory setting.



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Caption: Safe handling workflow for **Decanoic acid, 6-hydroxy-**.

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